

A Technical Guide to the Water Solubility of Sulfo-Cyanine5.5 Maleimide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sulfo-Cyanine5.5 maleimide
potassium*

Cat. No.: *B15552340*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core characteristics of Sulfo-Cyanine5.5 maleimide, with a specific focus on its water solubility. This property is critical for its effective use in various biological applications, including the labeling of biomolecules for research and drug development.

Core Properties of Sulfo-Cyanine5.5 Maleimide

Sulfo-Cyanine5.5 maleimide is a fluorescent dye widely utilized in bioconjugation. Its key features include a far-red to near-infrared (NIR) emission spectrum, which minimizes background fluorescence from biological samples, and a maleimide group that specifically reacts with thiol (sulfhydryl) groups, commonly found in the cysteine residues of proteins.

The defining characteristic of the "Sulfo-" variant of cyanine dyes is the presence of sulfonate (SO_3^-) groups. These moieties are responsible for the dye's high hydrophilicity and, consequently, its excellent solubility in aqueous solutions. This high water solubility is a significant advantage in biological applications as it often circumvents the need for organic co-solvents like DMSO or DMF, which can be detrimental to the structure and function of sensitive biomolecules such as proteins.^{[1][2][3][4]}

Physicochemical and Spectral Properties

The following table summarizes the key properties of Sulfo-Cyanine5.5 maleimide, compiled from various suppliers.

Property	Value	Reference
Molecular Formula	C ₄₆ H ₄₅ K ₃ N ₄ O ₁₅ S ₄	Not specified
Molecular Weight	1139.43 g/mol	Not specified
Excitation Maximum (λ _{max})	673 nm	Not specified
Emission Maximum (λ _{em})	691 nm	Not specified
Extinction Coefficient	235,000 M ⁻¹ cm ⁻¹	Not specified
Solubility	Good in water, DMSO, and DMF	Not specified
Appearance	Dark colored solid	Not specified
Storage	Store at -20°C in the dark, desiccated	[1]

While specific quantitative solubility data for Sulfo-Cyanine5.5 maleimide is not readily available in the literature, a closely related compound, sulfo-Cyanine5 carboxylic acid, is reported to be well soluble in water, DMF, and DMSO at a concentration of 0.35 M (equivalent to 240 g/L). This provides a strong indication of the high water solubility of sulfo-cyanine dyes in general.

Experimental Protocol: Thiol-Reactive Labeling of Proteins

A primary application of Sulfo-Cyanine5.5 maleimide is the fluorescent labeling of proteins and other thiol-containing biomolecules. The following is a detailed, generalized protocol for this procedure.

Materials

- Protein of interest containing free thiol groups (cysteine residues)
- Sulfo-Cyanine5.5 maleimide

- Reaction Buffer: Phosphate-buffered saline (PBS) or other amine-free buffer (e.g., HEPES, MOPS) at pH 7.0-7.5.
- Reducing agent (optional, for proteins with disulfide bonds): Tris(2-carboxyethyl)phosphine (TCEP) or Dithiothreitol (DTT).
- Quenching reagent: L-cysteine or β -mercaptoethanol.
- Purification column (e.g., size-exclusion chromatography, dialysis) to remove unreacted dye.
- Anhydrous DMSO or DMF (for preparing the dye stock solution).

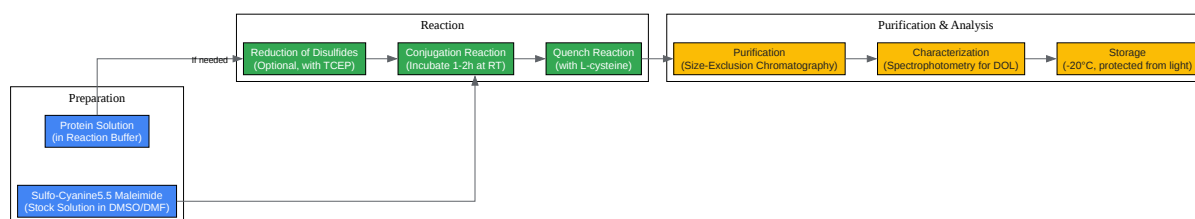
Procedure

- Protein Preparation:
 - Dissolve the protein in the reaction buffer to a concentration of 1-10 mg/mL.
 - If the protein contains disulfide bonds that need to be reduced to expose thiol groups, add a 10-20 fold molar excess of a reducing agent like TCEP. Incubate for 30-60 minutes at room temperature.
 - If DTT is used as the reducing agent, it must be removed before adding the maleimide dye, as it contains a free thiol. This can be done using a desalting column. TCEP does not need to be removed.
- Dye Preparation:
 - Prepare a stock solution of Sulfo-Cyanine5.5 maleimide in anhydrous DMSO or DMF at a concentration of 1-10 mM. Briefly vortex to ensure it is fully dissolved.
- Conjugation Reaction:
 - Add a 10-20 fold molar excess of the dissolved Sulfo-Cyanine5.5 maleimide to the protein solution.
 - Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C, protected from light. Gentle mixing during incubation can improve labeling efficiency.

- Quenching the Reaction:
 - To stop the labeling reaction, add a quenching reagent with a free thiol, such as L-cysteine or β -mercaptoethanol, to a final concentration of 10-100 fold molar excess over the dye. Incubate for 15-30 minutes at room temperature.
- Purification of the Conjugate:
 - Remove the unreacted dye and quenching reagent from the labeled protein. This is typically achieved using size-exclusion chromatography (e.g., a PD-10 desalting column) or dialysis against an appropriate buffer.
- Characterization and Storage:
 - Determine the degree of labeling (DOL), which is the average number of dye molecules per protein molecule, using spectrophotometry. This is calculated by measuring the absorbance of the conjugate at the protein's absorbance maximum (usually 280 nm) and the dye's absorbance maximum (around 673 nm).
 - Store the purified protein-dye conjugate at 4°C or -20°C, protected from light. The appropriate storage conditions will depend on the stability of the target protein.

Visualizing the Workflow

The following diagram illustrates the experimental workflow for labeling a protein with Sulfo-Cyanine5.5 maleimide.

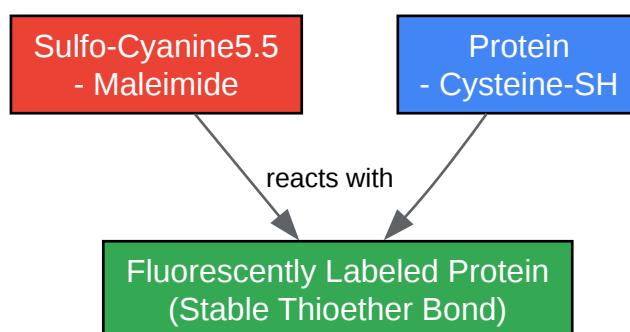


[Click to download full resolution via product page](#)

Caption: Workflow for Protein Labeling with Sulfo-Cyanine5.5 Maleimide.

Logical Relationship in Thiol-Reactive Labeling

The specificity of the labeling reaction is based on the chemical reactivity between the maleimide group on the dye and the thiol group on a cysteine residue.



[Click to download full resolution via product page](#)

Caption: Reaction between Sulfo-Cyanine5.5 Maleimide and a Protein Thiol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lumiprobe.com [lumiprobe.com]
- 2. probes.bocsci.com [probes.bocsci.com]
- 3. Sulfo-Cyanine5.5 maleimide CAS#: [amp.chemicalbook.com]
- 4. sulfo-Cyanine5.5 | AxisPharm [axispharm.com]
- To cite this document: BenchChem. [A Technical Guide to the Water Solubility of Sulfo-Cyanine5.5 Maleimide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552340#water-solubility-of-sulfo-cyanine5-5-maleimide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com